

Hazard Profile and Risk Assessment of Dibutyl Malate

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Compound of Interest

Compound Name: *Dibutyl malate*

Cat. No.: *B1584803*

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Understanding the specific risks associated with a chemical is the first step in handling it safely. **Dibutyl malate** is a combustible, colorless to slightly yellow viscous liquid with a characteristic odor.[1][2] While stable under recommended storage conditions, it poses significant health and environmental hazards that necessitate its classification as hazardous waste.[3][4]

Key Hazards:

- **Health Hazards:** **Dibutyl malate** is an irritant to the skin, eyes, and respiratory system.[2][3][5] Prolonged or repeated skin contact can lead to an allergic skin reaction, such as dermatitis.[5][6][7] Ingestion may be harmful and can cause irritation of the digestive tract.[3][8] Furthermore, there is a risk of damage to organs, specifically the kidneys, through prolonged or repeated exposure.[4][5]
- **Environmental Hazards:** This substance is classified as toxic to aquatic life with long-lasting effects.[1][5][6] Therefore, preventing its release into drains, soil, or waterways is of paramount importance.[2][3]
- **Chemical Reactivity:** It is incompatible with strong oxidizing agents and strong bases, which can lead to violent reactions.[3][4]

Table 1: Physical and Chemical Properties of **Dibutyl Malate**

Property	Value	Source
CAS Number	105-76-0	[3]
Molecular Formula	C12H20O4	[3]
Molecular Weight	228.28 g/mol	[3]
Appearance	Clear, colorless, viscous liquid	[1][3]
Boiling Point	~280 °C	[3][5]
Flash Point	~120-140 °C	[1][3][9]
Density	~0.99 g/mL at 25 °C	[3]
Water Solubility	Insoluble / Very slightly soluble	[2][9]
Incompatibilities	Strong oxidizing agents, Strong bases	[3][4]

Pre-Disposal Safety and Handling: Your First Line of Defense

Before initiating any disposal procedures, ensure that all waste is handled in a manner that minimizes exposure and prevents accidental release. This begins with consistent and correct use of Personal Protective Equipment (PPE).

The Rationale for PPE Selection: The choice of PPE is directly dictated by the chemical's hazard profile. For **dibutyl malate**, the primary risks are skin/eye contact and potential inhalation of mists.[10]

Table 2: Required Personal Protective Equipment (PPE) for Handling **Dibutyl Malate** Waste

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133.[1] A face shield may be required for splash hazards.	Protects against splashes and vapors that can cause serious eye irritation.[3][10]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene) that comply with EN 374 standard. [3] Always inspect gloves before use.	Prevents direct skin contact, which can cause irritation and allergic sensitization.[3][6][10]
Body Protection	Lab coat and appropriate protective clothing to prevent skin exposure.[3][8]	Minimizes the risk of skin contact from splashes or spills.
Respiratory Protection	Use only in a well-ventilated area. If vapors or mists are generated, a NIOSH/MSHA-approved respirator is necessary.[3][8]	Protects against respiratory tract irritation from inhalation of mists or vapors.[3][10]

Step-by-Step Disposal Protocol

Dibutyl malate and materials contaminated with it cannot be disposed of in regular trash or down the sanitary sewer.[11][12] It must be managed as hazardous waste according to federal, state, and local regulations.[3][13]

Step 1: Waste Segregation and Collection

- Causality: Proper segregation is crucial to prevent dangerous chemical reactions within a waste container.
- Procedure:
 - Designate a specific, compatible waste container for **dibutyl malate** and materials contaminated with it.

- Do NOT mix this waste with incompatible materials like strong bases or strong oxidizing agents.[\[3\]](#)[\[4\]](#)
- Collect waste in a sturdy, leak-proof container. Plastic containers are often preferred over glass to minimize the risk of breakage.[\[11\]](#)

Step 2: Container Selection and Labeling

- Causality: Accurate labeling is a regulatory requirement and ensures that everyone who handles the container understands its contents and associated hazards.[\[11\]](#)[\[13\]](#)
- Procedure:
 - Select a container made of a material compatible with **dibutyl malate**.
 - Affix a "Hazardous Waste" label to the container.[\[11\]](#)
 - Clearly write the full chemical name, "**Dibutyl malate**," on the label. Do not use abbreviations or chemical formulas.[\[11\]](#)
 - If it is a mixture, list all chemical components and their approximate percentages.[\[11\]](#)
 - Include the date of waste generation and the place of origin (e.g., Lab, Room Number).[\[11\]](#)

Step 3: Temporary Storage in the Laboratory

- Causality: Safe temporary storage prevents spills and exposure to personnel before the waste is collected by disposal professionals.
- Procedure:
 - Keep the hazardous waste container tightly closed at all times, except when adding waste.[\[13\]](#)[\[14\]](#)
 - Store the container in a designated, well-ventilated secondary containment area, away from incompatible chemicals.[\[3\]](#)

- Do not allow waste to accumulate. Request a pickup when the container is about three-quarters full.[\[14\]](#)

Step 4: Final Disposal Arrangement

- Causality: Final disposal must be handled by trained professionals at a licensed facility to ensure environmental protection and legal compliance.
- Procedure:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup.[\[3\]](#)[\[11\]](#)
 - The standard and recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)[\[5\]](#) The material may be dissolved in a combustible solvent to aid this process.[\[3\]](#)

Emergency Procedures: Spill and Exposure Response

Even with careful planning, accidents can happen. A clear, rehearsed emergency plan is essential.

Spill Cleanup Protocol

- Evacuate and Ventilate: Immediately alert others in the area and ensure adequate ventilation.[\[7\]](#)
- Don PPE: Before addressing the spill, put on the full PPE detailed in Table 2.[\[3\]](#)
- Contain the Spill: Use an inert, non-combustible absorbent material like sand, earth, or vermiculite to soak up the spill.[\[3\]](#)[\[7\]](#) Do not use combustible materials like paper towels as the primary absorbent.
- Collect Waste: Carefully scoop the absorbed material and place it into a suitable, sealable container for hazardous waste.[\[3\]](#)[\[7\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water.[\[7\]](#)

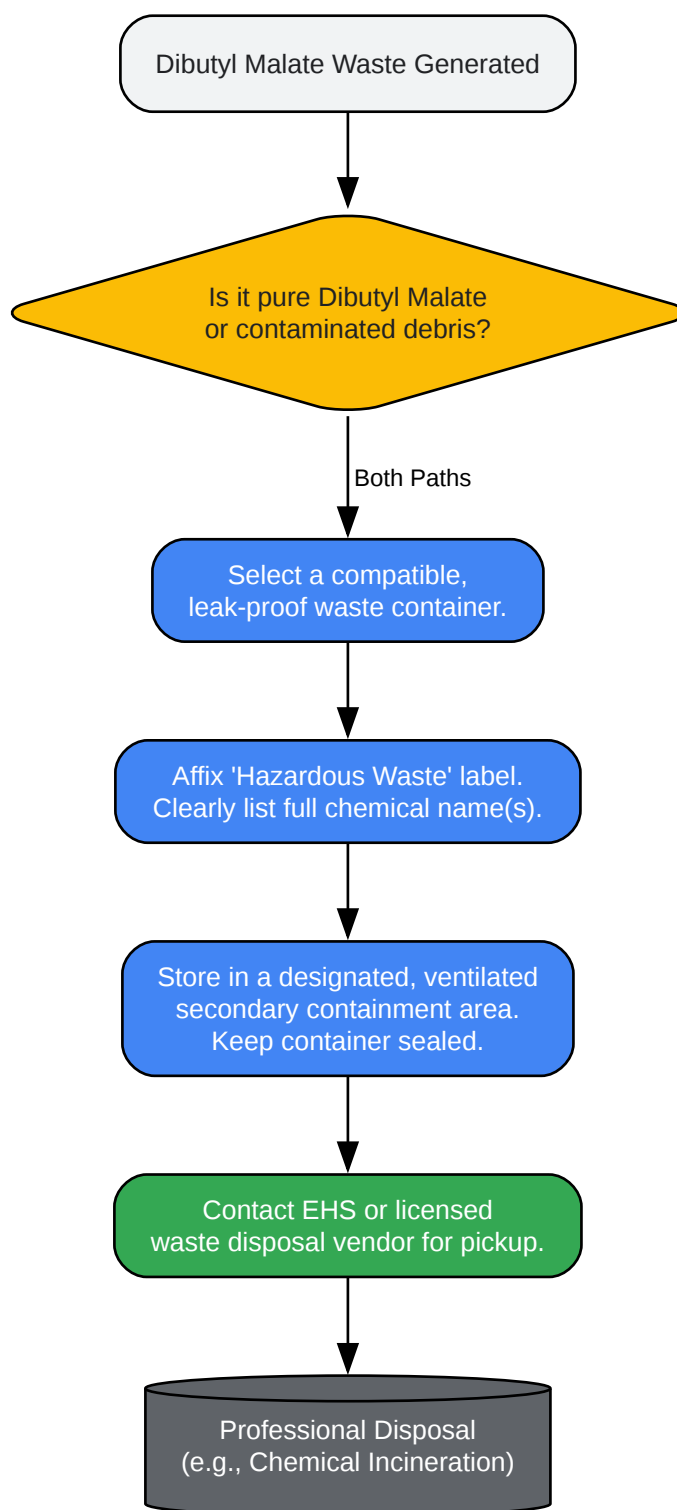
- Label and Dispose: Label the container as "Hazardous Waste: **Dibutyl Malate** Spill Debris" and manage it for disposal as described in Section 3.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)[\[8\]](#)
- Skin Contact: Take off contaminated clothing immediately.[\[5\]](#) Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice.[\[6\]](#)[\[8\]](#)
- Inhalation: Move the person into fresh air. If they feel unwell or have difficulty breathing, consult a physician.[\[3\]](#)[\[8\]](#)
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)[\[8\]](#)

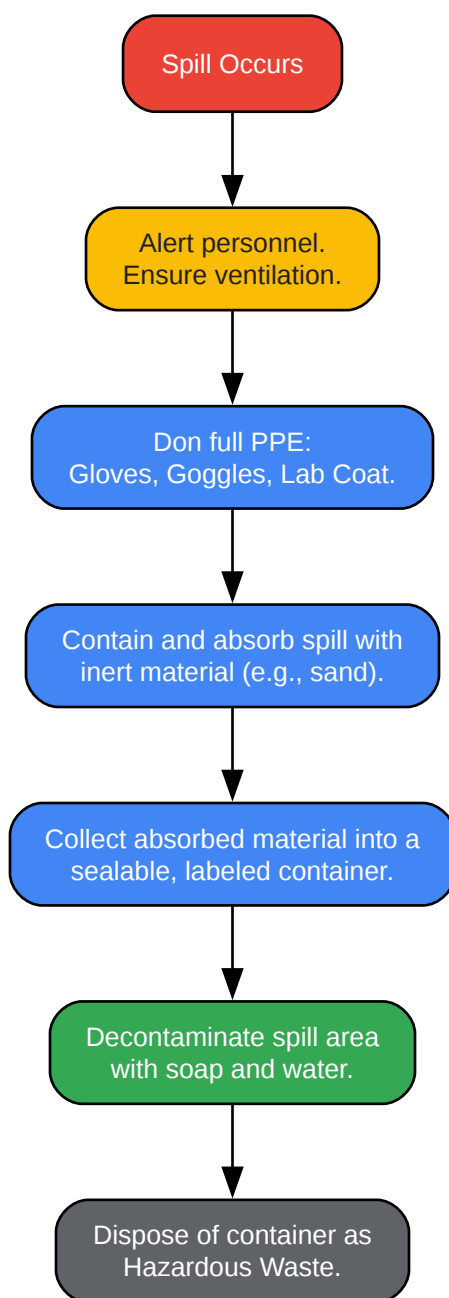
Visual Workflows

To provide at-a-glance guidance, the following diagrams illustrate the key decision-making and response processes.



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Caption: Decision-making workflow for **Dibutyl Malate** waste disposal.



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Caption: Step-by-step protocol for responding to a **Dibutyl Malate** spill.

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